

A-Comprehensive-Guide-to-trans-2-Butenal-diethyl-acetal-Properties-Synthesis-and-Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *trans-2-Butenal diethyl acetal*

CAS No.: 10602-34-3

Cat. No.: B082193

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **trans-2-Butenal diethyl acetal** (also known as trans-crotonaldehyde diethyl acetal), a versatile C4 synthon in organic chemistry. The document details its chemical and physical properties, provides an in-depth, step-by-step synthesis protocol based on the acid-catalyzed acetalization of trans-2-butenal, and explores its significant applications, particularly as a carbonyl protecting group and an intermediate in the synthesis of complex molecules like the antibiotic erythromycin. Safety, handling, and storage protocols are also discussed to ensure its proper use in a research and development setting. This guide is intended to serve as an essential resource for professionals in organic synthesis and drug discovery, offering both foundational knowledge and practical, actionable insights.

Chemical Identity and Physicochemical Properties

trans-2-Butenal diethyl acetal is a valuable reagent in organic synthesis, primarily used as a stable, protected form of the reactive α,β -unsaturated aldehyde, trans-2-butenal (crotonaldehyde). Its acetal functionality renders the aldehyde group inert to a variety of nucleophilic and basic conditions, allowing for selective transformations on other parts of a molecule.

Chemical Identifiers

Identifier	Value
CAS Number	63511-92-2[1][2][3][4][5]
IUPAC Name	(E)-1,1-diethoxybut-2-ene[4]
Synonyms	trans-Crotonaldehyde diethyl acetal, (2E)-1,1-diethoxybut-2-ene
Molecular Formula	C ₈ H ₁₆ O ₂ [1][4]
Molecular Weight	144.21 g/mol [1][2][3]
Linear Formula	CH ₃ CH=CHCH(OC ₂ H ₅) ₂ [2][3]
InChI Key	ZUMISMXLQDKQDS-QPJXVBHSA-N[2][3]

Physicochemical Data

The physical properties of **trans-2-Butenal diethyl acetal** are critical for its handling, purification, and use in reactions. It is a flammable liquid under standard conditions.[3]

Property	Value	Source
Boiling Point	146-150 °C	[2][6]
Density	0.831 g/mL at 25 °C	[2][3][6]
Refractive Index (n ₂₀ /D)	1.412	[2][3][6]
Flash Point	34 °C (93.2 °F) - closed cup	[3]

Synthesis of trans-2-Butenal diethyl acetal

Principle of Acetalization

The synthesis of **trans-2-Butenal diethyl acetal** is a classic example of acetal formation, a reversible acid-catalyzed reaction. The process involves the reaction of an aldehyde (trans-2-butenal) with an excess of an alcohol (ethanol) in the presence of an acid catalyst. The mechanism proceeds via the protonation of the carbonyl oxygen, followed by nucleophilic attack by ethanol to form a hemiacetal. A second ethanol molecule then displaces a protonated hydroxyl group (as water), forming the stable diethyl acetal.

To drive the equilibrium towards the acetal product, it is crucial to remove the water formed during the reaction, typically through azeotropic distillation. Various acid catalysts can be employed, with methanesulfonic acid being an effective option.^{[2][7]}

Detailed Experimental Protocol

This protocol is adapted from established methods for acetalization.^{[2][7]}

Materials:

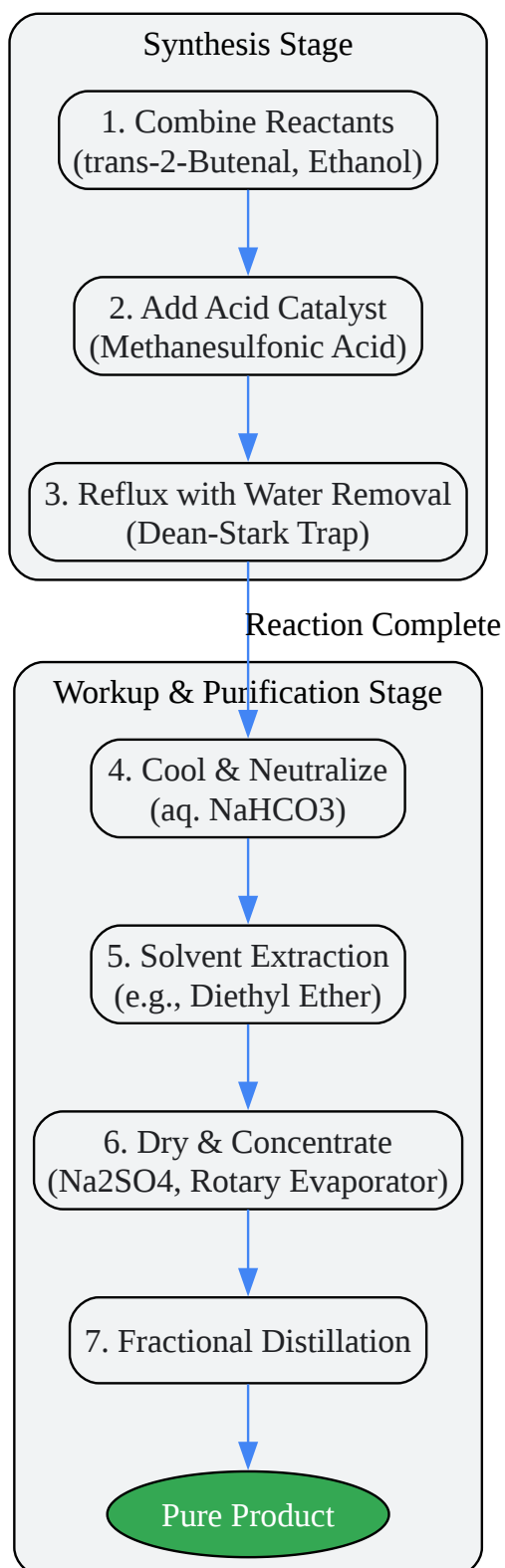
- trans-2-Butenal (Crotonaldehyde)
- Ethanol (absolute)
- Methanesulfonic acid (catalyst)
- Sodium bicarbonate (aqueous solution, for neutralization)
- Anhydrous sodium sulfate (for drying)
- Diethyl ether or similar extraction solvent
- Dean-Stark apparatus or soxhlet with drying agent

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap, combine trans-2-butenal and a molar excess of absolute ethanol (e.g., a 1:6 molar ratio of aldehyde to alcohol).^[7]

- **Catalyst Addition:** Add a catalytic amount of methanesulfonic acid (e.g., 0.5-0.8 mL for a ~1 mole scale reaction) to the mixture.[7]
- **Reaction Execution:** Heat the mixture to reflux. Water will be collected in the Dean-Stark trap as an azeotrope with the solvent, driving the reaction to completion. Monitor the reaction progress by observing the cessation of water collection. The reaction is typically complete within 1-2 hours.[7]
- **Workup:** Cool the reaction mixture to room temperature. Carefully neutralize the acid catalyst by washing the mixture with a saturated aqueous solution of sodium bicarbonate until effervescence ceases.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product into diethyl ether. Wash the combined organic layers with brine.[8]
- **Drying and Concentration:** Dry the organic phase over anhydrous sodium sulfate, filter, and concentrate the solvent using a rotary evaporator.[8]
- **Purification:** The crude product can be purified by fractional distillation under reduced pressure to yield the final **trans-2-Butenal diethyl acetal**.

Synthesis and Purification Workflow



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Caption: Workflow for the synthesis and purification of **trans-2-Butenal diethyl acetal**.

Applications in Organic Synthesis & Drug Development

The primary utility of **trans-2-Butenal diethyl acetal** lies in its function as a protected aldehyde. Acetals are stable in basic and neutral media, making them excellent protecting groups for carbonyls while other chemical transformations are performed.[2]

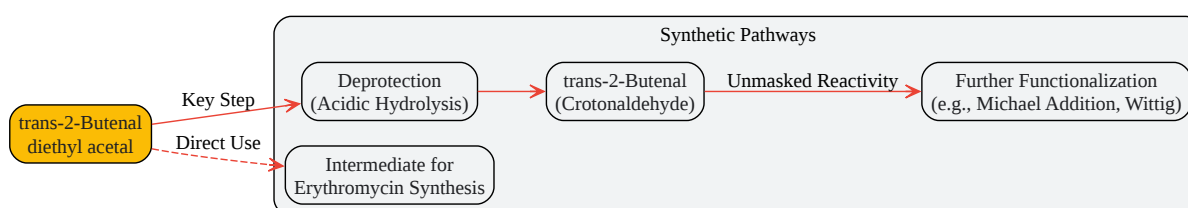
Key Role as a Synthetic Intermediate

A notable application in the field of drug development is its use as an intermediate in the synthesis of antibiotics. For instance, it is a precursor in the preparation of (2S,3S)-epoxybutan-1-ol, a key chiral building block for the synthesis of erythromycin.[2][9]

Utility in C-C Bond Formation

As a derivative of an α,β -unsaturated carbonyl, the core structure of **trans-2-Butenal diethyl acetal** is a versatile C4 synthon. While the acetal group itself is unreactive under many conditions, the vinyl ether moiety can undergo specific reactions. More commonly, the acetal is deprotected back to the reactive aldehyde at a later synthetic stage, allowing for its participation in reactions such as:

- Michael Additions: As an α,β -unsaturated system.
- Wittig and Horner-Wadsworth-Emmons Reactions: To extend the carbon chain.
- Reductions and Oxidations: At the aldehyde or alkene.



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Caption: Key synthetic applications of **trans-2-Butenal diethyl acetal**.

Safety, Handling, and Storage

Proper handling and storage are paramount due to the hazardous nature of this compound.

Hazard Identification

trans-2-Butenal diethyl acetal is classified as a flammable liquid and can cause skin and serious eye irritation.[3][6] It may also cause respiratory irritation.[3]

Hazard Statement	Code
Flammable liquid and vapor	H226
Causes skin irritation	H315
Causes serious eye irritation	H319
May cause respiratory irritation	H335

Handling and Personal Protective Equipment (PPE)

- Ventilation: Use only in a well-ventilated area, such as a chemical fume hood.[10]
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools and explosion-proof equipment.[10][11]
- PPE: Wear appropriate protective gloves, clothing, and eye/face protection (safety goggles and face shield).[3][6] A respirator with a suitable filter (e.g., type ABEK) is recommended for handling larger quantities or in case of insufficient ventilation.[3]

Storage

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[10][11]
- Peroxide Formation: This material may form explosive peroxides upon prolonged storage, especially when exposed to air and light.[11] It should be stored under an inert atmosphere

(e.g., nitrogen) and protected from light.[11]

- Incompatibilities: Keep away from strong acids, bases, oxidizing agents, and reducing agents.[11]

Conclusion

trans-2-Butenal diethyl acetal, identified by CAS number 63511-92-2, is a fundamentally important reagent in modern organic synthesis. Its primary role as a stable, protected form of crotonaldehyde allows for intricate synthetic strategies that would otherwise be complicated by the aldehyde's reactivity. The straightforward, acid-catalyzed synthesis makes it readily accessible for laboratory use. Its documented application as a key intermediate in the synthesis of complex molecules like erythromycin underscores its value to the pharmaceutical and drug development industries. Adherence to strict safety and handling protocols is essential due to its flammability and potential to form explosive peroxides. This guide serves as a foundational technical resource, providing the necessary data and protocols for the effective and safe utilization of this versatile chemical building block.

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